

Personal protective equipment for handling 4-Chloro-1-pentene

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Compound of Interest

Compound Name: 4-Chloro-1-pentene

Cat. No.: B078099

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Essential Safety and Handling Guide for 4-Chloro-1-pentene

This guide provides crucial safety and logistical information for the handling and disposal of **4-Chloro-1-pentene**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Chloro-1-pentene** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₅ H ₉ Cl	[1][2][3]
Molecular Weight	104.58 g/mol	[1][3]
Density	0.886 g/cm ³	[2][4]
Boiling Point	98.5°C at 760 mmHg	[1][2][4]
Flash Point	2.4°C	[1][2][4]
Vapor Pressure	45.8 mmHg at 25°C	[2][4]

Personal Protective Equipment (PPE)

Given that **4-Chloro-1-pentene** is a flammable, volatile, chlorinated hydrocarbon, a comprehensive PPE plan is mandatory. Halogenated hydrocarbons are known to be aggressive towards many glove materials; therefore, careful selection is critical.^[5]

PPE Category	Specification	Rationale
Hand Protection	Viton® or Butyl rubber gloves. Nitrile gloves may offer limited protection for short-duration tasks, but should be changed frequently.	Provides resistance to chlorinated hydrocarbons. ^[5] Aromatic and halogenated hydrocarbons can degrade common glove materials. ^[5]
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors.
Body Protection	Flame-retardant and chemical-resistant lab coat or apron. Wear long pants and closed-toe shoes.	Protects skin from splashes and in the event of a flash fire, given the low flash point. ^[6]
Respiratory Protection	Work in a certified chemical fume hood. If the risk of inhalation is high or ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	4-Chloro-1-pentene is volatile, and its vapors may be harmful.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible.^[7]
- Assemble all necessary equipment and reagents before handling the chemical.
- Don the required personal protective equipment as detailed above.
- Set up a catch pan or secondary containment for the work area.

2. Handling:

- Conduct all manipulations of **4-Chloro-1-pentene** within the chemical fume hood.
- Ground all equipment to prevent static discharge, which could ignite the flammable liquid.[\[8\]](#)
- Use spark-proof tools for all operations.[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)
- Avoid heating the substance near open flames or spark sources due to its high flammability.[\[7\]](#)[\[9\]](#)

3. Spill Management:

- In case of a small spill, absorb the material with a non-combustible absorbent (e.g., vermiculite, sand).[\[10\]](#)
- For larger spills, evacuate the area and contact the institutional safety office.
- Ensure adequate ventilation during cleanup.[\[10\]](#)
- Place the absorbed material into a sealed, labeled container for hazardous waste disposal.

Disposal Plan

1. Waste Collection:

- Collect all waste containing **4-Chloro-1-pentene** in a dedicated, properly labeled hazardous waste container.[\[11\]](#)
- The container must be made of a material compatible with chlorinated hydrocarbons.
- Label the container clearly with "HAZARDOUS WASTE" and the full chemical name "**4-Chloro-1-pentene**".[\[11\]](#)

2. Waste Segregation:

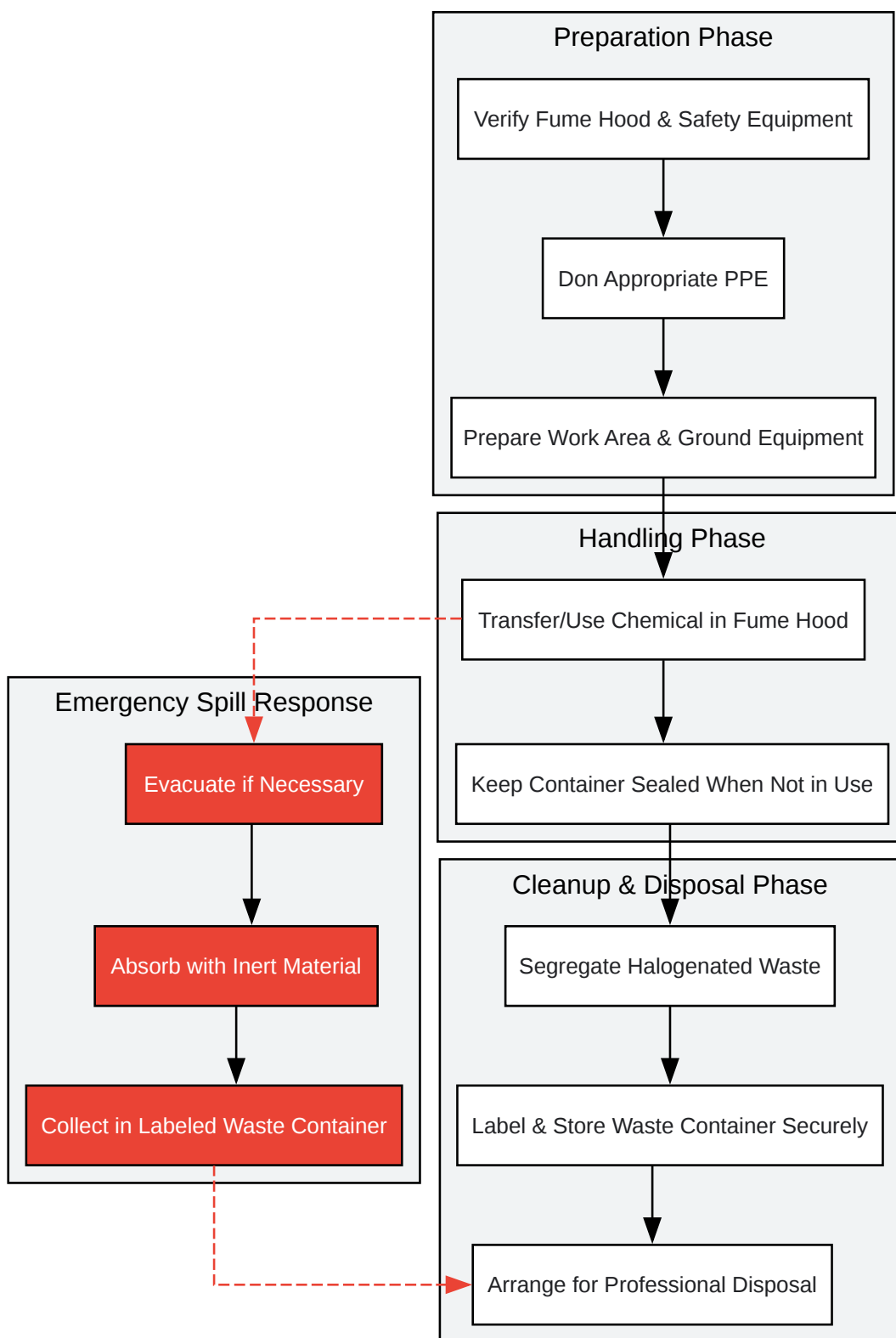
- Store the halogenated organic waste separately from non-halogenated waste streams to facilitate proper disposal.[\[12\]](#)
- Ensure the waste container is kept tightly sealed and stored in a cool, well-ventilated area away from ignition sources.[\[11\]](#)

3. Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office.

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Workflow for Handling 4-Chloro-1-pentene



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Caption: Workflow for the safe handling and disposal of **4-Chloro-1-pentene**.

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